

Application Note: Boc Deprotection of MP-PEG4-VK(Boc)G-OSu

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MP-PEG4-VK(Boc)G-OSu is a heterobifunctional linker commonly utilized in the synthesis of antibody-drug conjugates (ADCs) and other targeted therapeutic agents.[1][2] This linker contains a Boc-protected amine on a lysine residue and an N-hydroxysuccinimide (OSu) ester. The Boc (tert-butyloxycarbonyl) group serves as a temporary protecting group for the primary amine on the lysine side chain, preventing it from participating in unintended reactions during synthesis.[3] Selective removal of the Boc group is a critical step to unmask the amine, allowing for subsequent conjugation of payloads or other molecules in a controlled manner.

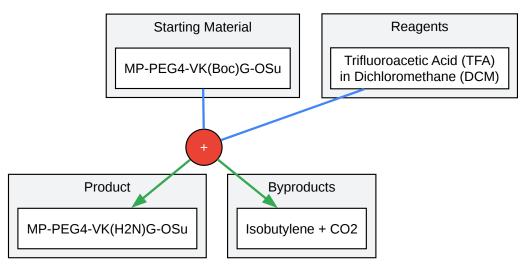
This application note provides a detailed protocol for the acidic cleavage of the Boc protecting group from MP-PEG4-VK(Boc)G-OSu using trifluoroacetic acid (TFA), yielding the deprotected product, MP-PEG4-VK(H2N)G-OSu. The protocol is designed to achieve efficient deprotection while minimizing the hydrolysis of the moisture-sensitive OSu ester, thus preserving its reactivity for subsequent conjugation reactions.

Chemical Reaction

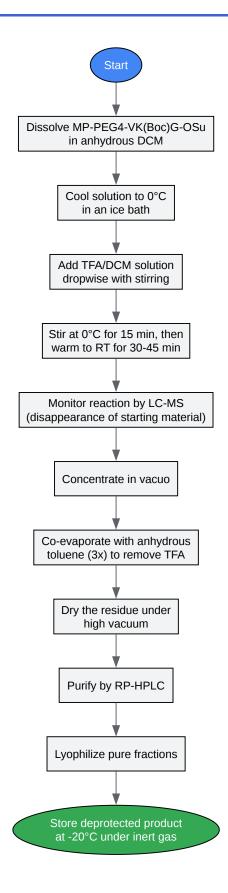
The deprotection reaction proceeds via an acid-catalyzed removal of the Boc group from the lysine side-chain amine.



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